

3-Benzyloxybenzyl Alcohol: A Versatile Building Block in Modern Organic Synthesis

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Compound of Interest

Compound Name: 3-Benzyloxybenzyl alcohol

Cat. No.: B139801

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: **3-Benzyloxybenzyl alcohol**, a key aromatic alcohol, serves as an important and versatile building block in organic synthesis. Its unique structural features, combining a reactive benzylic hydroxyl group with a stable benzyl ether protecting group, make it an invaluable intermediate in the construction of complex molecular architectures. This guide provides a comprehensive overview of its synthesis, key reactions, and applications, with a focus on its role in the development of novel pharmaceutical agents.

Physicochemical Properties

3-Benzyloxybenzyl alcohol is a white to pale yellow crystalline solid at room temperature. Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	1700-30-7	[1][2]
Molecular Formula	C ₁₄ H ₁₄ O ₂	[1][2]
Molecular Weight	214.26 g/mol	[1][2]
Appearance	White to pale yellow crystalline solid	[1]
Solubility	Soluble in organic solvents such as ethanol and ether; limited solubility in water.[1]	

Synthesis of 3-Benzyloxybenzyl Alcohol

Two primary synthetic routes are commonly employed for the preparation of **3-benzyloxybenzyl alcohol**: the Williamson ether synthesis starting from 3-hydroxybenzyl alcohol and the reduction of 3-benzyloxybenzaldehyde.

Williamson Ether Synthesis

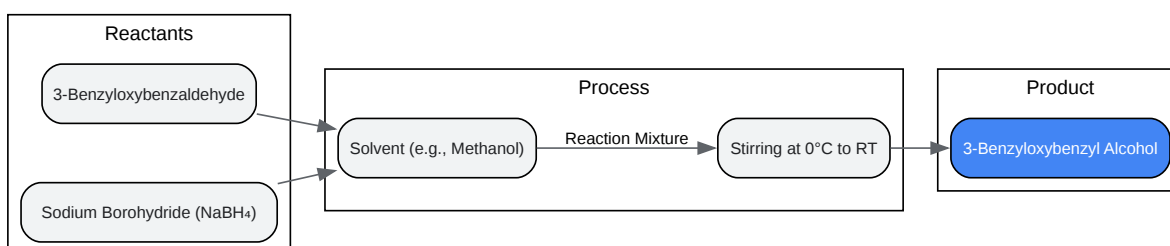
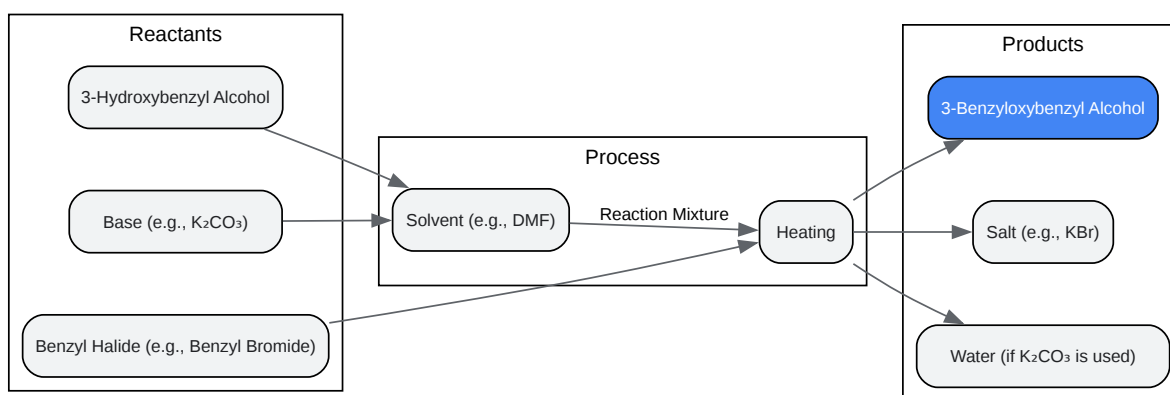
This is the most direct approach, involving the reaction of 3-hydroxybenzyl alcohol with a benzyl halide in the presence of a base.

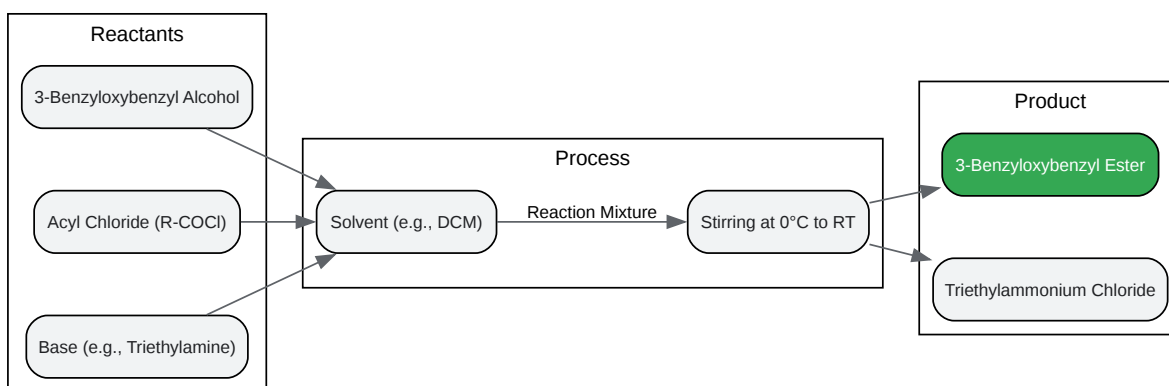
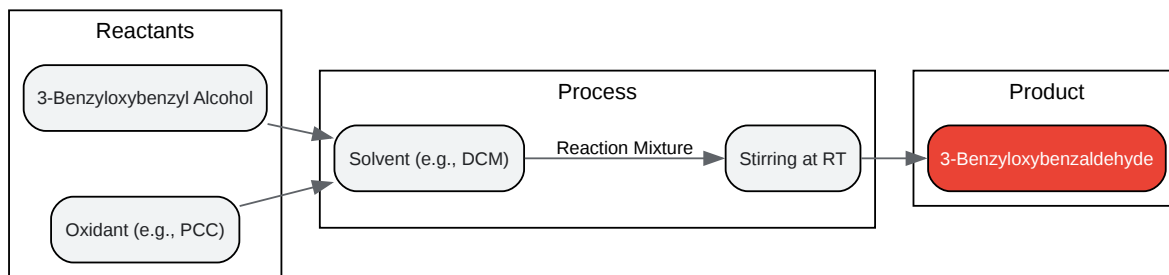
Experimental Protocol:

A detailed experimental procedure for this synthesis is outlined below:

- To a solution of 3-hydroxybenzyl alcohol (1 equivalent) in a suitable polar aprotic solvent such as dimethylformamide (DMF) or acetone, is added a base (1.1-1.5 equivalents), typically potassium carbonate (K₂CO₃) or sodium hydride (NaH).
- The mixture is stirred at room temperature for a predetermined period to ensure the formation of the alkoxide.
- Benzyl bromide or benzyl chloride (1.1-1.2 equivalents) is then added dropwise to the reaction mixture.

- The reaction is heated to a specific temperature (e.g., 60-80 °C) and monitored by thin-layer chromatography (TLC) until completion.
- Upon completion, the reaction mixture is cooled to room temperature, and the solvent is removed under reduced pressure.
- The residue is then partitioned between water and an organic solvent (e.g., ethyl acetate).
- The organic layer is washed with brine, dried over anhydrous sodium sulfate, and concentrated in vacuo.
- The crude product is purified by column chromatography on silica gel to afford **3-benzyloxybenzyl alcohol**.





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References

- 1. CAS 1700-30-7: 3-Benzyloxybenzyl alcohol | CymitQuimica [cymitquimica.com]
- 2. scbt.com [scbt.com]

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